

Application Notes and Protocols for Inducing Monopolar Spindles with CK0106023

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CK0106023

Cat. No.: B1669120

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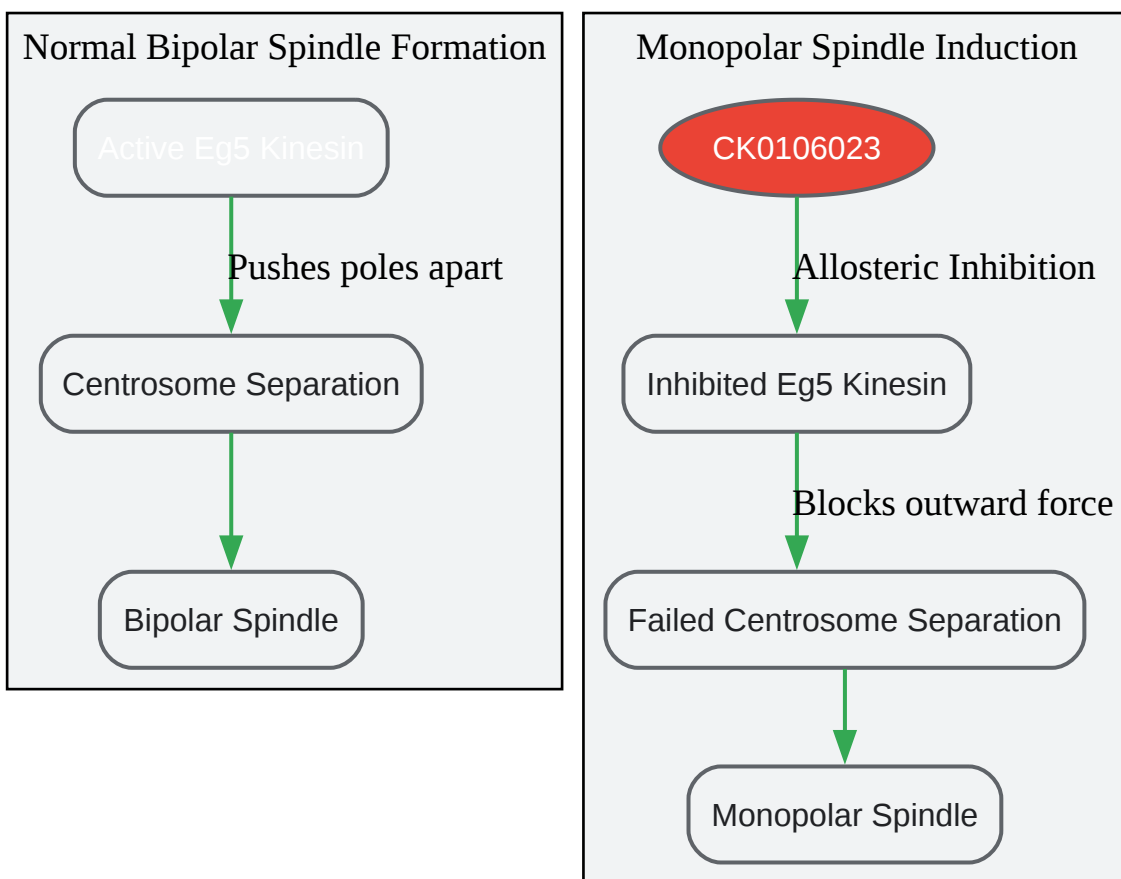
For Researchers, Scientists, and Drug Development Professionals

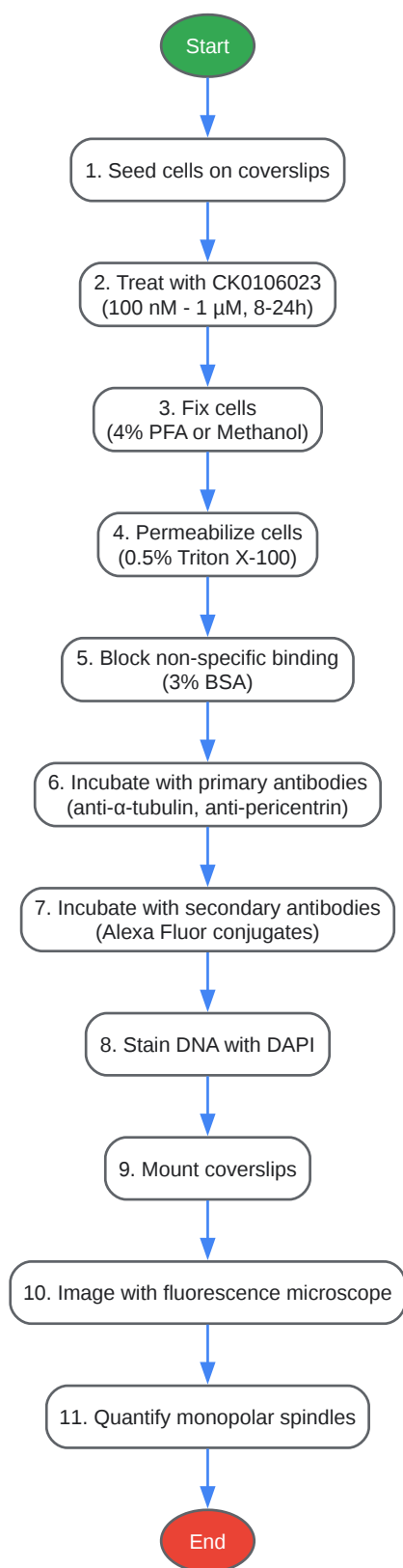
Introduction

CK0106023 is a potent and specific allosteric inhibitor of the human mitotic kinesin Eg5 (also known as KSP or KIF11). Eg5 is a plus-end directed motor protein essential for the establishment and maintenance of the bipolar mitotic spindle. Inhibition of Eg5 prevents the separation of centrosomes, leading to the formation of a characteristic monopolar spindle, which in turn activates the spindle assembly checkpoint and induces mitotic arrest. This cellular phenotype makes Eg5 inhibitors like **CK0106023** valuable tools for studying mitosis and potential therapeutic agents for cancer. These application notes provide detailed protocols for utilizing **CK0106023** to induce monopolar spindles in cultured cells.

Mechanism of Action

CK0106023 functions as an allosteric inhibitor of Eg5. By binding to a site distinct from the ATP- and microtubule-binding sites on the motor domain, it locks Eg5 in a state that cannot hydrolyze ATP effectively for force generation. This inhibition of motor activity prevents the outward pushing force on the spindle poles, resulting in their failure to separate and the subsequent formation of a monopolar spindle.





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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com